

An In-depth Technical Guide to the Synthesis and Characterization of Tinuvin 123

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Compound of Interest

Compound Name: *Tinuvin 123*

Cat. No.: *B1209033*

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This technical guide provides a comprehensive overview of **Tinuvin 123**, a hindered amine light stabilizer (HALS) widely used in the protection of polymers and coatings against photodegradation. This document is intended for researchers, scientists, and professionals in drug development and materials science who require detailed information on its synthesis, characterization, and mechanism of action.

Introduction

Tinuvin 123, chemically known as Decanedioic acid, bis(2,2,6,6-tetramethyl-1-(octyloxy)-4-piperidinyl) ester, is a liquid HALS based on an amino-ether functionality.^{[1][2]} Its low basicity makes it particularly suitable for acid-catalyzed coating systems and materials containing acidic components, where it prevents interactions that can compromise the stability of the final product.^{[1][3][4][5][6]} **Tinuvin 123** is effective in a variety of applications, including automotive and industrial coatings, decorative paints, and wood stains.^{[1][6][7]}

Physicochemical Properties

Tinuvin 123 is a clear, slightly yellow liquid with a range of physical and chemical properties that make it a versatile stabilizer.^[1] A summary of its key properties is presented in Table 1.

Table 1: Physicochemical Properties of **Tinuvin 123**

Property	Value	Reference
Chemical Name	Decanedioic acid, bis(2,2,6,6-tetramethyl-1-(octyloxy)-4-piperidiny) ester	[8]
CAS Number	129757-67-1	[8]
Molecular Formula	C ₄₄ H ₈₄ N ₂ O ₆	[9]
Molecular Weight	737.15 g/mol	[9]
Appearance	Clear, slightly yellow liquid	[1]
Boiling Point	678.4 °C	[9]
Flash Point	364.1 °C	[9]
Density	0.99 g/cm ³	[9]
Refractive Index	1.498	[9]

Synthesis of Tinuvin 123

The synthesis of **Tinuvin 123** involves a multi-step process, starting from the precursor bis(2,2,6,6-tetramethyl-4-piperidyl) sebacate. A plausible synthetic route, based on a patented method, is outlined below.[10]

Experimental Protocol

This protocol is based on the general principles of NOR-HALS synthesis and information from a relevant patent.[10]

Materials:

- Bis(2,2,6,6-tetramethylpiperidine) sebacate
- 70% tert-butyl hydroperoxide
- n-octane

- Catalyst (e.g., a transition metal salt, as is common in such reactions)

Procedure:

- **Reaction Setup:** In a reaction vessel equipped with a reflux condenser and a stirrer, charge bis(2,2,6,6-tetramethylpiperidine) sebacate and a sufficient amount of n-octane as the solvent.
- **Addition of Reactants:** Add the catalyst to the mixture. The molar ratio of 70% tert-butyl hydroperoxide to bis(2,2,6,6-tetramethylpiperidine) sebacate should be at least 7:1, with a preferred range of 7-10:1.^[10]
- **Reaction:** Heat the mixture to reflux and maintain the reaction under reflux conditions. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up and Purification:** After the reaction is complete, cool the mixture to room temperature. Distill off the majority of the n-octane under reduced pressure. The resulting crude product can be further purified by column chromatography or vacuum distillation to yield the final product, **Tinuvin 123**.

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **Tinuvin 123**.



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Caption: General workflow for the synthesis of **Tinuvin 123**.

Characterization of Tinuvin 123

A comprehensive characterization of **Tinuvin 123** is essential to confirm its identity and purity. The following analytical techniques are typically employed.

Spectroscopic Analysis

While specific, publicly available spectra for **Tinuvin 123** are scarce, the expected spectral features can be inferred from the known structure and data from similar HALS compounds.

Table 2: Spectroscopic Data for **Tinuvin 123** Characterization

Technique	Expected Peaks/Signals
¹ H NMR	Signals corresponding to the aliphatic protons of the octyloxy and sebacate chains, as well as the protons of the tetramethylpiperidine rings.
¹³ C NMR	Resonances for the carbonyl carbons of the ester groups, the carbons of the piperidine rings, and the aliphatic carbons of the octyloxy and sebacate moieties.
FT-IR (cm ⁻¹)	Strong C=O stretching vibration for the ester groups (around 1730-1750 cm ⁻¹), C-H stretching and bending vibrations for the aliphatic chains, and C-N stretching vibrations.
UV-Vis	As a HALS, Tinuvin 123 is not expected to have strong absorption in the UV region, as its mechanism of action is radical scavenging rather than UV absorption.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of Tinuvin 123 (737.15 g/mol) and characteristic fragmentation patterns.

Chromatographic Analysis

High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS) are powerful techniques for the analysis of HALS like **Tinuvin 123**, allowing for both qualitative identification and quantitative determination.

Mechanism of Action: The Denisov Cycle

Tinuvin 123 functions as a light stabilizer through a cyclic radical-scavenging process known as the Denisov Cycle. This mechanism allows a single molecule of the stabilizer to neutralize multiple radical species, thereby providing long-lasting protection to the polymer matrix.

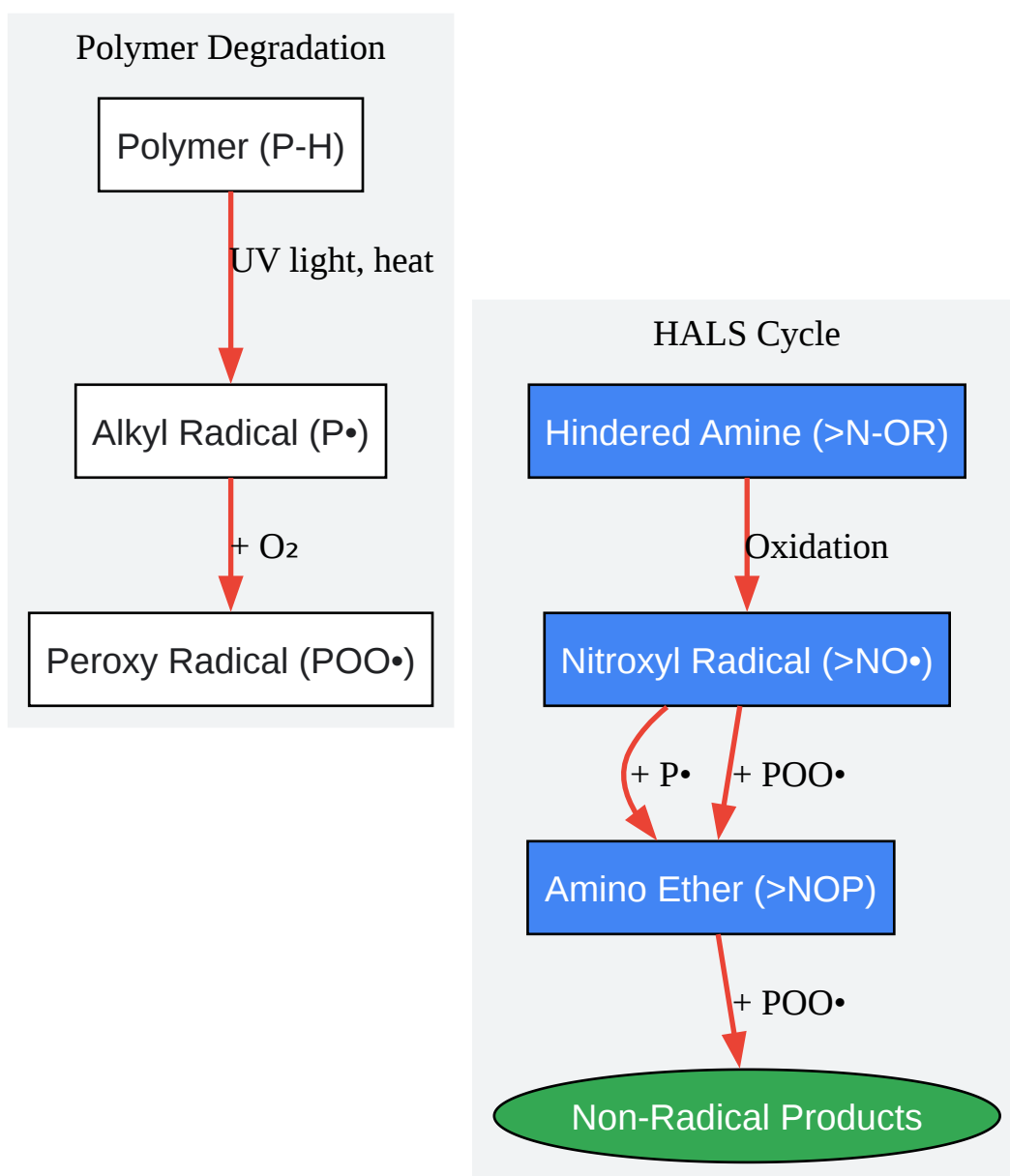
The key steps of the Denisov Cycle are as follows:

- **Activation:** The hindered amine is oxidized to a stable nitroxyl radical.
- **Radical Trapping:** The nitroxyl radical traps polymer alkyl radicals, forming an amino ether.
- **Regeneration:** The amino ether reacts with a polymer peroxy radical to regenerate the nitroxyl radical and form non-radical byproducts.

This regenerative cycle is what makes HALS highly efficient at very low concentrations.

Signaling Pathway Diagram

The following diagram, generated using Graphviz, illustrates the Denisov Cycle for the stabilization of polymers by **Tinuvin 123**.



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Caption: The Denisov Cycle illustrating the radical scavenging mechanism of **Tinuvin 123**.

Applications in Drug Development

While primarily used in materials science, the principles of stabilization and degradation prevention are relevant to drug development, particularly in the formulation and packaging of light-sensitive pharmaceutical products. The use of stabilizers like **Tinuvin 123** in packaging materials can protect the drug product from degradation due to UV light exposure, thereby

extending its shelf life and ensuring its efficacy and safety. Further research into the compatibility and potential for leaching of such stabilizers is crucial for their application in pharmaceutical packaging.

Conclusion

Tinuvin 123 is a highly effective hindered amine light stabilizer with a well-understood mechanism of action. Its synthesis, while requiring careful control of reaction conditions, yields a product with desirable properties for a wide range of applications. The characterization of **Tinuvin 123** relies on a combination of spectroscopic and chromatographic techniques to ensure its quality and performance. For researchers and professionals in materials science and drug development, a thorough understanding of **Tinuvin 123**'s properties and function is essential for its effective utilization in preventing photodegradation and enhancing product longevity.

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